

# Large-Scale Synthesis Applications of Difluorophos: Application Notes and Protocols

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## Compound of Interest

Compound Name: *Difluorophos*  
CAS No.: 503538-70-3  
Cat. No.: B3426039

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the large-scale synthetic applications of **Difluorophos**, a chiral phosphine ligand. The information compiled herein is intended to guide researchers and professionals in the pharmaceutical and fine chemical industries in leveraging this technology for efficient asymmetric synthesis.

## Introduction to Difluorophos

**Difluorophos** is a C<sub>2</sub>-symmetric chiral diphosphine ligand known for its efficacy in asymmetric catalysis, particularly in transition metal-catalyzed reactions.<sup>[1]</sup> Its rigid backbone and stereoelectronic properties make it a highly effective ligand for inducing high enantioselectivity in the synthesis of chiral molecules. Asymmetric hydrogenation, a key technology in pharmaceutical manufacturing, has been a primary area of application for **Difluorophos**, enabling the production of enantiomerically pure compounds on an industrial scale.<sup>[2][3][4]</sup>

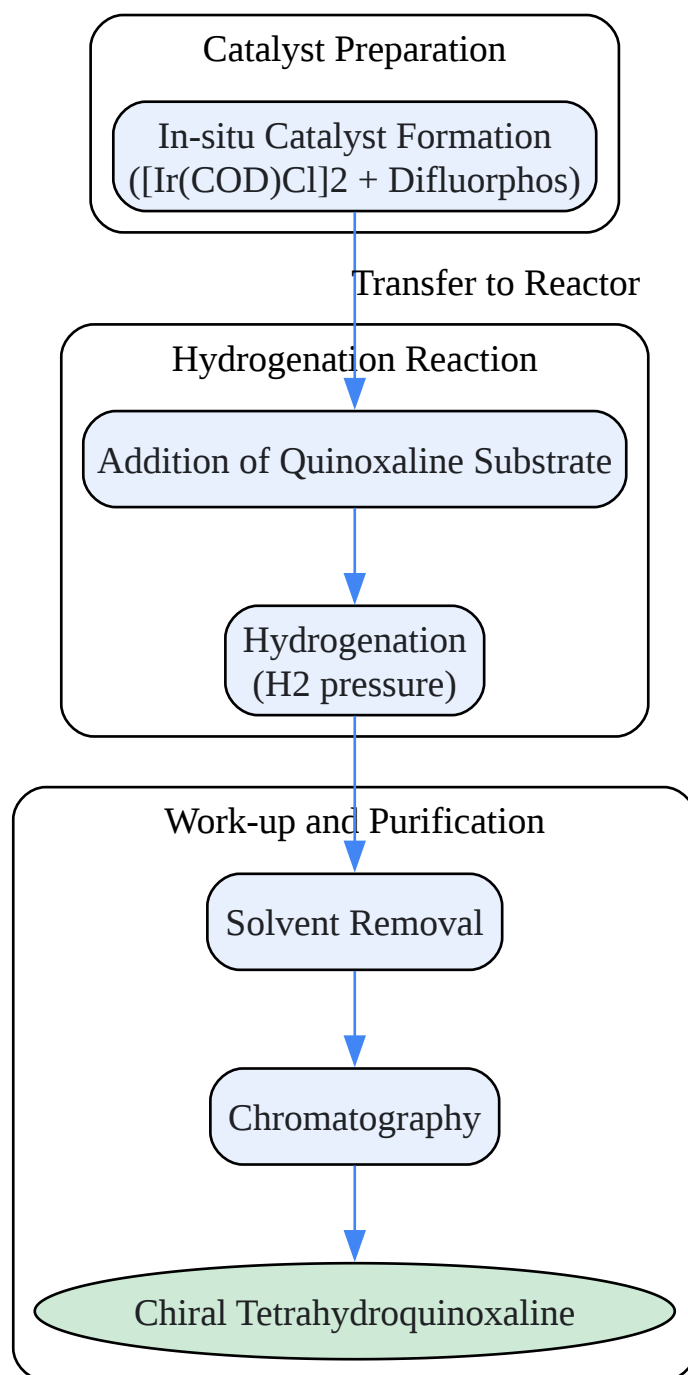
## Core Application: Large-Scale Asymmetric Hydrogenation

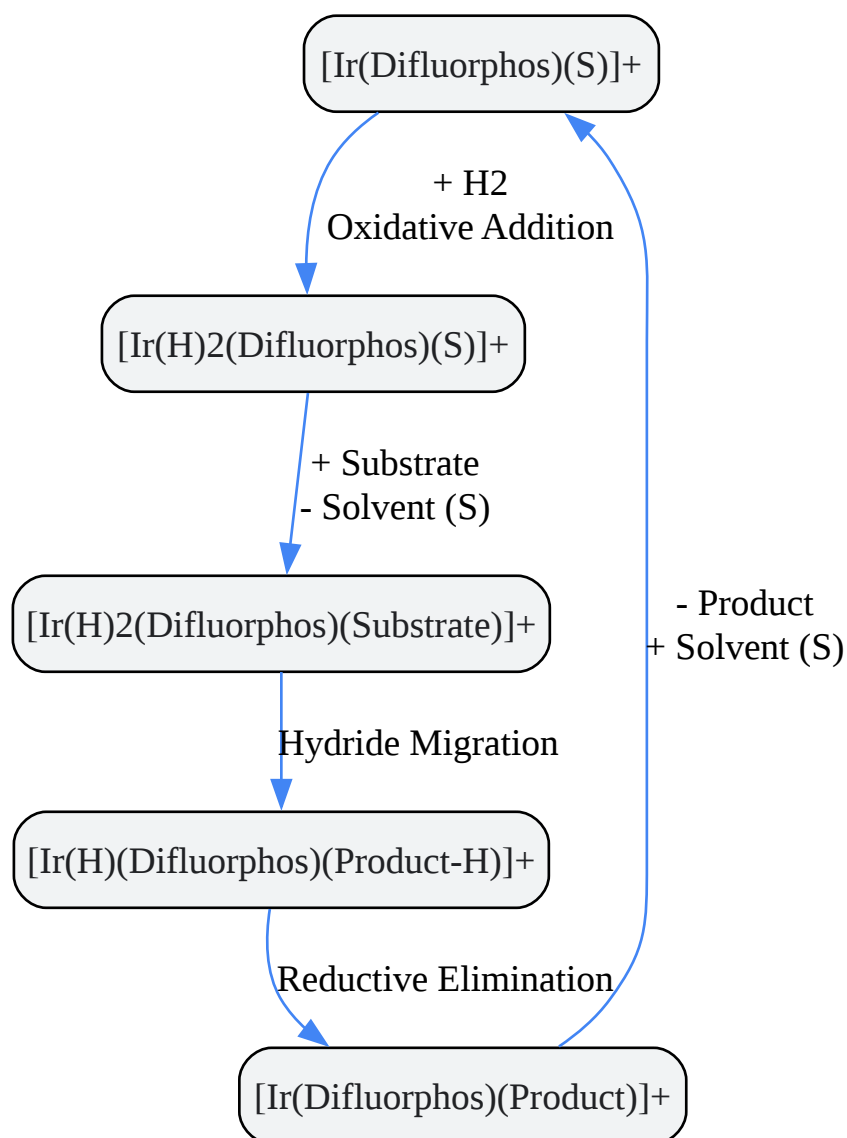
The primary large-scale application of **Difluorophos** is in the asymmetric hydrogenation of prochiral olefins and ketones. This method is widely used for the synthesis of chiral intermediates for active pharmaceutical ingredients (APIs).<sup>[2][4][5]</sup>

## Asymmetric Hydrogenation of Quinoxalines

A notable application of **Difluorophos** is the iridium-catalyzed asymmetric hydrogenation of 2-substituted quinoxalines. This reaction produces chiral 1,2,3,4-tetrahydroquinoxalines, which are important structural motifs in many biologically active compounds. The reaction has been successfully demonstrated on a gram scale, highlighting its potential for industrial production.

Workflow for Asymmetric Hydrogenation of Quinoxalines





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## References

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